

Tetrakis(1-methoxy-2-propoxy)silane: A Technical Guide to Stability and Reactivity

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Compound of Interest

Compound Name: *Tetrakis(1-methoxy-2-propoxy)silane*

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Abstract

Tetrakis(1-methoxy-2-propoxy)silane, a tetraalkoxysilane, is a versatile chemical intermediate utilized in a range of industrial and research applications, including the synthesis of silicon dioxide networks and surface modification. An in-depth understanding of its stability and reactivity is paramount for its effective and safe handling, storage, and application. This technical guide provides a comprehensive overview of the stability and reactivity of **Tetrakis(1-methoxy-2-propoxy)silane**, drawing upon established principles of organosilicon chemistry. While specific kinetic and thermodynamic data for this particular molecule are not readily available in published literature, this guide leverages data from analogous tetraalkoxysilanes to provide a robust framework for its chemical behavior. This document covers its hydrolytic and thermal stability, key reactions, and generalized experimental protocols for their assessment.

Chemical and Physical Properties

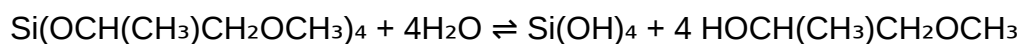
Tetrakis(1-methoxy-2-propoxy)silane is a silicate ester with four 1-methoxy-2-propoxy groups attached to a central silicon atom.^[1] A summary of its known physical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C16H36O8Si	[2]
Molecular Weight	384.54 g/mol	[3]
Appearance	Liquid	[1]
Boiling Point	158 °C @ 1.00 mmHg	[3][4]
Density	1.010 g/mL	[3]
Flash Point	110.00 °C - 141.7 °C	[3][5]

Stability Profile

Hydrolytic Stability

Tetrakis(1-methoxy-2-propoxy)silane is susceptible to hydrolysis in the presence of water. This reaction is a cornerstone of its chemistry, leading to the formation of silanols (Si-OH) and the liberation of 1-methoxy-2-propanol.[1] The overall reaction can be represented as:



This hydrolysis is generally slow in neutral, high-purity water but is significantly accelerated by both acidic and basic catalysts.[6] The stability of the compound is therefore highly dependent on the pH and moisture content of its environment. It is recommended to store **Tetrakis(1-methoxy-2-propoxy)silane** in tightly sealed containers in a dry environment to prevent premature hydrolysis.[1]

Thermal Stability

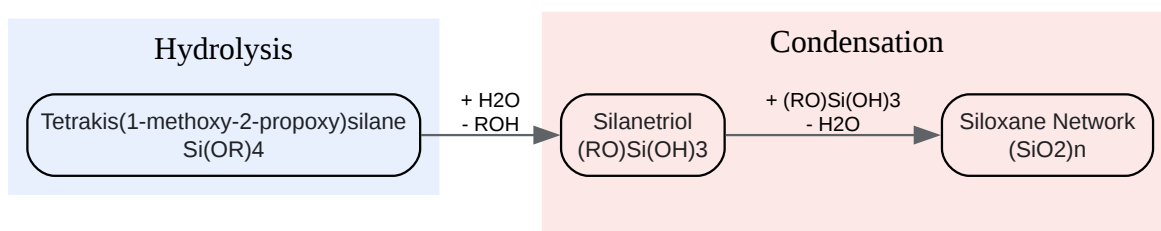
While specific thermogravimetric analysis (TGA) data for **Tetrakis(1-methoxy-2-propoxy)silane** is not publicly available, information on related tetraalkoxysilanes suggests that its thermal decomposition occurs at elevated temperatures. Irritating fumes and organic acid vapors may be generated when the material is exposed to high temperatures or open flame.[1] The primary decomposition products are expected to be silicon dioxide, methoxypropanol, and organic acid vapors.[1] The reported flash point of 110-141.7°C

indicates that the compound is combustible and should be kept away from heat, sparks, and open flames.[1][3][5]

Reactivity Profile

Hydrolysis and Condensation

The most significant reaction of **Tetrakis(1-methoxy-2-propoxy)silane** is its hydrolysis, which is typically followed by a series of condensation reactions.



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Caption: Generalized Hydrolysis and Condensation Pathway.

The hydrolysis proceeds in a stepwise manner, with each of the four alkoxy groups being replaced by a hydroxyl group. The resulting silanols are reactive intermediates that readily undergo condensation with other silanols or with unreacted alkoxy silanes to form siloxane bonds (Si-O-Si), eliminating water or alcohol in the process. This polycondensation leads to the formation of a three-dimensional silicon dioxide network, which is the basis for its application in sol-gel processes and as a coating precursor.

Incompatible Materials

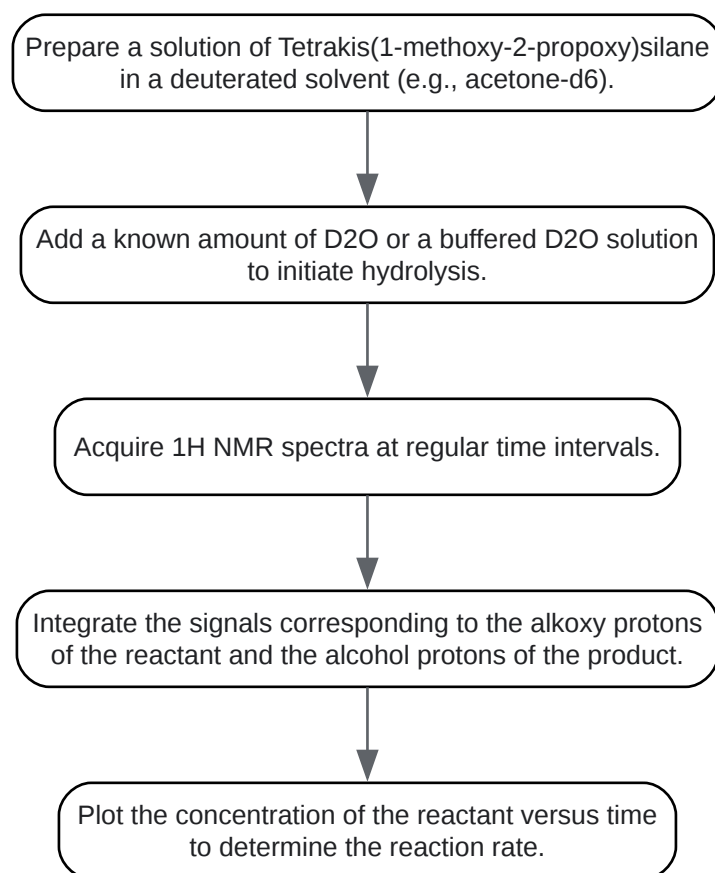
Tetrakis(1-methoxy-2-propoxy)silane is incompatible with strong oxidizing agents.[1] Contact with these materials should be avoided as it could lead to vigorous and potentially hazardous reactions.

Experimental Protocols

The following sections describe generalized experimental protocols for assessing the stability and reactivity of alkoxysilanes, which can be adapted for **Tetrakis(1-methoxy-2-propoxy)silane**.

Hydrolysis Kinetics Study by NMR Spectroscopy

This protocol outlines a general method for monitoring the hydrolysis of an alkoxysilane using Nuclear Magnetic Resonance (NMR) spectroscopy.^{[7][8]}



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Caption: Workflow for NMR-based Hydrolysis Study.

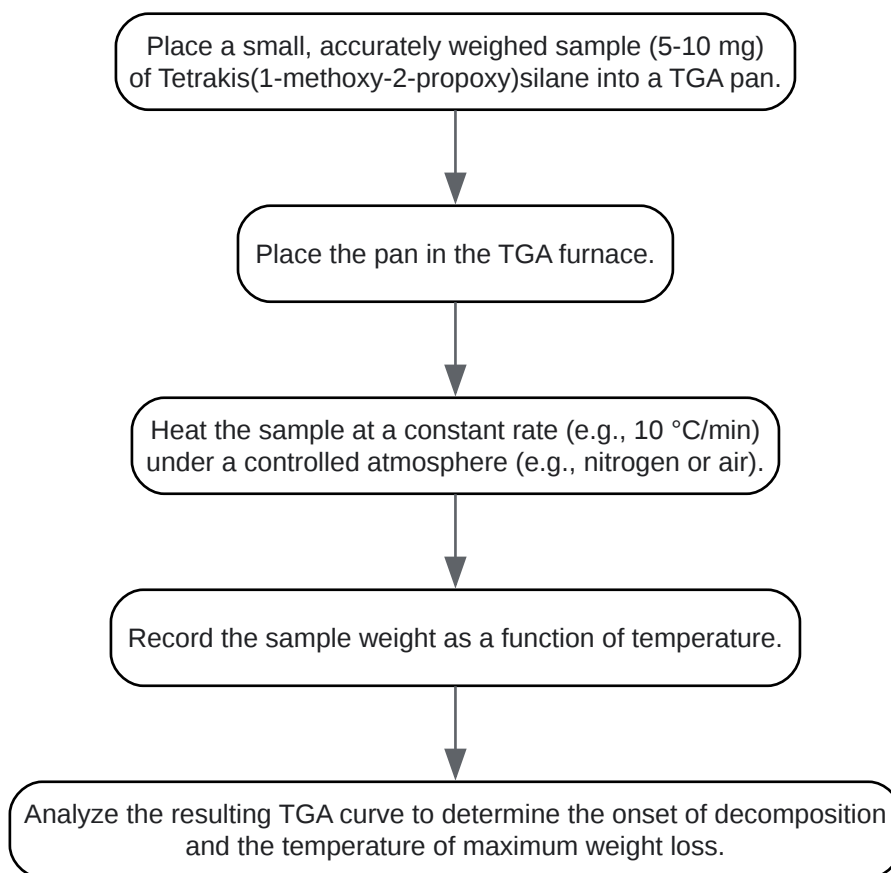
Methodology:

- Sample Preparation: Prepare a stock solution of **Tetrakis(1-methoxy-2-propoxy)silane** in a deuterated solvent (e.g., acetone-d6) in an NMR tube.

- **Initiation of Hydrolysis:** To initiate the hydrolysis, add a precise amount of D₂O or a buffered D₂O solution to the NMR tube. The pH of the solution can be adjusted to study its effect on the hydrolysis rate.
- **NMR Data Acquisition:** Immediately after the addition of D₂O, start acquiring ¹H NMR spectra at regular time intervals.
- **Data Analysis:** The extent of hydrolysis can be quantified by integrating the proton signals of the methoxy and propoxy groups of the starting material and the corresponding signals of the liberated 1-methoxy-2-propanol.
- **Kinetic Analysis:** Plot the natural logarithm of the concentration of the remaining **Tetrakis(1-methoxy-2-propoxy)silane** versus time. For a pseudo-first-order reaction, the slope of this plot will be the negative of the observed rate constant (k_{obs}).

Thermal Stability Assessment by Thermogravimetric Analysis (TGA)

This protocol describes a general procedure for evaluating the thermal stability of an organosilicon compound using TGA.[\[9\]](#)[\[10\]](#)[\[11\]](#)



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Caption: Workflow for TGA-based Thermal Stability Study.

Methodology:

- **Sample Preparation:** Accurately weigh a small amount (typically 5-10 mg) of **Tetrakis(1-methoxy-2-propoxy)silane** into a tared TGA crucible (e.g., alumina or platinum).
- **Instrument Setup:** Place the crucible in the TGA instrument.
- **Thermal Program:** Heat the sample from ambient temperature to a final temperature (e.g., 800 °C) at a controlled heating rate (e.g., 10 °C/min). The experiment should be conducted under a controlled atmosphere, such as an inert gas (e.g., nitrogen) to study thermal decomposition or in an oxidative atmosphere (e.g., air) to study oxidative stability.
- **Data Acquisition:** The instrument will record the mass of the sample as a function of temperature.

- **Data Analysis:** The resulting thermogram (a plot of mass vs. temperature) will show the temperatures at which weight loss occurs, indicating decomposition. The onset temperature of decomposition and the temperature of maximum rate of weight loss (from the derivative of the TGA curve) are key parameters for assessing thermal stability.

Conclusion

Tetrakis(1-methoxy-2-propoxy)silane is a stable compound under anhydrous conditions but readily undergoes hydrolysis in the presence of water, a reaction that is central to its utility in materials science. Its thermal stability is sufficient for many applications, but it is a combustible liquid that will decompose at elevated temperatures. The reactivity is dominated by the hydrolysis of its Si-O-C bonds to form silanols, which then condense to form polysiloxane networks. By understanding these fundamental aspects of its stability and reactivity, researchers and professionals can effectively and safely utilize **Tetrakis(1-methoxy-2-propoxy)silane** in their respective fields. Further research to quantify the specific kinetic and thermodynamic parameters of this compound would be beneficial for more precise control of its applications.

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References

- 1. gelest.com [gelest.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. AB111401 | CAS 18407-95-9 – abcr Gute Chemie [abcr.com]
- 4. 18407-95-9 TETRAKIS(1-METHOXY-2-PROPOXY)SILANE [chemsigma.com]
- 5. CAS#:18407-95-9 | Tetrakis(1-methoxy-2-propanyl) orthosilicate | Chemsrce [chemsrc.com]
- 6. gelest.com [gelest.com]
- 7. afinitica.com [afinitica.com]
- 8. researchgate.net [researchgate.net]

- 9. Thermogravimetric analysis - Wikipedia [en.wikipedia.org]
- 10. Study on the Synthesis and Thermal Stability of Silicone Resin Containing Trifluorovinyl Ether Groups - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
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